

Formulation of Tetraconazole for laboratory and greenhouse experiments

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Compound of Interest		
Compound Name:	Tetraconazole	
Cat. No.:	B1682234	Get Quote

Application Notes: Formulation of Tetraconazole for Research

Introduction **Tetraconazole** is a broad-spectrum systemic triazole fungicide used extensively in agricultural and research settings. Its primary mode of action is the inhibition of sterol biosynthesis in fungi, specifically targeting the C14-demethylation of lanosterol, which is a critical step in the formation of ergosterol.[1][2] Ergosterol is an essential component of fungal cell membranes, and its disruption leads to impaired membrane function and ultimately, cell death.[2][3] Proper formulation is critical for achieving accurate and reproducible results in laboratory and greenhouse experiments due to **tetraconazole**'s low water solubility. These notes provide an overview of **tetraconazole**'s properties and detailed protocols for its formulation.

Physicochemical Properties of **Tetraconazole** Understanding the physicochemical properties of **tetraconazole** is fundamental to selecting the appropriate solvents and formulation strategies. **Tetraconazole** is a viscous liquid at room temperature and is readily soluble in many organic solvents but has low solubility in water.[4][5][6]



Property	Value	Source
Molecular Formula	C13H11Cl2F4N3O	[5][7]
Molecular Weight	372.15 g/mol	[2][7]
Physical Form	Colorless, viscous liquid	[5][6]
Water Solubility	150 - 159 g/L (at 20-25 °C)	[5][6]
log P (o/w)	3.56	[7][8]
Vapor Pressure	1.8 x 10 ⁻⁴ Pa (at 20°C)	[4]
Melting Point	Pour point 6 °C	[5]

Solubility Data The choice of solvent is critical for preparing stock solutions. High-purity, anhydrous-grade solvents are recommended to avoid precipitation.

Solvent	Solubility	Notes
DMSO	125 mg/mL (335.89 mM)	Ultrasonic treatment may be needed.[2][3]
Methanol	Readily soluble	[4][5]
Acetone	Readily soluble	[4][5]
Dichloromethane	Readily soluble	[4]
Corn Oil	≥ 2.08 mg/mL	Used in some in vivo formulations.[3]
1,2-dichloroethane	Readily soluble	[5]

Experimental Protocols

Protocol 1: Preparation of a DMSO Stock Solution for In Vitro Assays

This protocol is suitable for preparing a high-concentration stock of **tetraconazole** for use in microplate-based assays, fungal culture experiments, and other in vitro studies.



Materials:

- **Tetraconazole** (pure analytical grade)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer and/or ultrasonic bath

Procedure:

- Weighing: Accurately weigh the desired amount of tetraconazole in a sterile microcentrifuge tube. For example, to prepare a 100 mM stock solution, weigh 37.22 mg of tetraconazole.
- Solvent Addition: Add the calculated volume of DMSO to achieve the target concentration.
 For a 100 mM solution from 37.22 mg, add 1 mL of DMSO.
- Dissolution: Cap the tube tightly and vortex thoroughly. If the compound does not fully dissolve, use an ultrasonic bath for 5-10 minutes to aid dissolution.[2][3] Visually inspect the solution to ensure it is clear and free of particulates.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[3]
- Application: When preparing working solutions, the final concentration of DMSO in the
 experimental medium should be kept low (typically <0.5%) to avoid solvent-induced toxicity
 to the test organisms.

Protocol 2: Preparation of an Emulsifiable Concentrate (EC) for Greenhouse Spray Applications

This protocol outlines the preparation of a lab-scale emulsifiable concentrate, a common formulation type for applying water-insoluble pesticides.[9] EC formulations form a stable oil-in-



water emulsion when diluted with water for spraying.[9]

Materials:

- Tetraconazole (technical grade)
- Aromatic solvent (e.g., Solvesso™ 150 or similar N-methyl-2-pyrrolidone alternative)
- Surfactant/Emulsifier blend (e.g., a mix of anionic and non-ionic surfactants like calcium dodecylbenzene sulfonate and a castor oil ethoxylate)
- Glass beaker or flask
- Magnetic stirrer and stir bar

Procedure:

- Solvent and Active Ingredient: In a glass beaker, add the desired volume of the aromatic solvent. While stirring, slowly add the pre-weighed technical-grade tetraconazole until it is completely dissolved.
- Emulsifier Addition: Add the surfactant/emulsifier blend to the solution. A typical inclusion rate for the emulsifier package is 5-15% of the total formulation volume.[10]
- Homogenization: Continue stirring for 15-20 minutes until the solution is clear and homogenous. This is the concentrate.
- Storage: Store the EC formulation in a sealed, labeled container in a cool, dark, and wellventilated area.
- Application: To use, dilute the EC formulation to the desired final concentration in water. For example, if a final spray concentration of 100 ppm (0.1 g/L) is needed, and the EC contains 40 g/L of tetraconazole, dilute 2.5 mL of the EC into 1 L of water.[8] Always add the concentrate to the water while agitating to ensure spontaneous and stable emulsion formation.

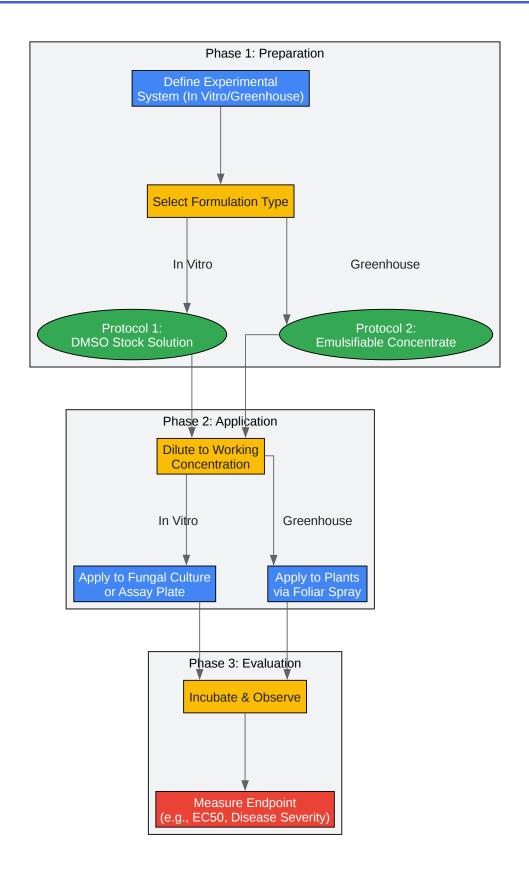
Example Application Rates from Literature



| Application Setting | Crop | Recommended Rate | Source | | :--- | :--- | :--- | | Greenhouse | Cucumber | 4.0 - 8.0 g active ingredient / 100 L |[11] | | Open Field | Tomato, Green Beans | 50 cc of 10% EC / 100 L water |[12] | | Soil | Laboratory Incubation | 0.33 - 3.33 mg / kg soil |[13] |

Visualizations Experimental Workflow



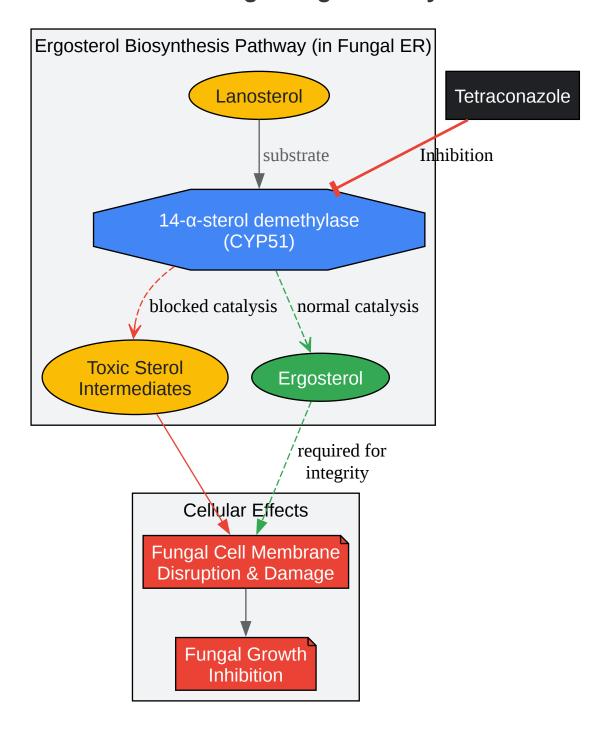


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Workflow for **Tetraconazole** Formulation and Experimentation.



Mechanism of Action Signaling Pathway



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